

Celangulin XIX: A Technical Overview and Comparative Analysis with Celangulin V

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Compound of Interest

Compound Name: *Celangulin XIX*

Cat. No.: *B15135923*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available information for **Celangulin XIX** (CAS Number: 403505-80-6). Due to the limited publicly available data specific to **Celangulin XIX**, this document also presents a comprehensive overview of the closely related and extensively studied compound, Celangulin V, to offer a comparative context for potential research and development.

Celangulin XIX: Core Properties

Publicly available data on the specific physicochemical and biological properties of **Celangulin XIX** is scarce. The following table summarizes the currently known information.

Property	Value	Reference
CAS Number	403505-80-6	
Chemical Formula	C35H42O14	[1]
Appearance	Powder	[2]
Purity	HPLC≥98% or >97%	[1][2]
Stability	Stable under recommended storage conditions.	[2]
Reactivity	Avoid strong oxidizing/reducing agents, strong acids/alkalis.	

No specific quantitative data for properties such as melting point, boiling point, and spectroscopic characteristics (NMR, IR, MS) for **Celangulin XIX** were found in the public domain at the time of this report.

Comparative Analysis with Celangulin V

Given the limited data on **Celangulin XIX**, this guide will now focus on Celangulin V, a structurally similar natural product that has been the subject of numerous studies. This information may provide valuable insights into the potential properties and biological activities of **Celangulin XIX**.

Celangulin V: Physicochemical Properties

Property	Value	Reference
CAS Number	139979-81-0	
Molecular Formula	C34H46O13	
Molecular Weight	662.7 g/mol	

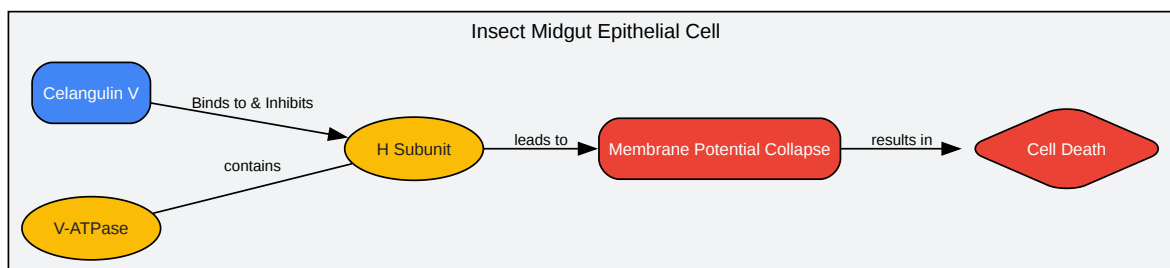
Biological Activity of Celangulin V: An Insecticidal Agent

Celangulin V is a natural β -dihydroagarofuran derivative isolated from *Celastrus angulatus* and is recognized for its insecticidal activity against various agricultural pests. Its primary mode of

action is believed to be the disruption of the insect's digestive system.

Research suggests that Celangulin V targets the vacuolar-type H⁺-ATPase (V-ATPase) in the midgut cells of insects. V-ATPase is a crucial enzyme for maintaining the electrochemical gradient across the cell membrane. Inhibition of this enzyme leads to a collapse of this gradient, disrupting normal physiological functions and ultimately causing cell death. Specifically, the V-ATPase H subunit has been identified as a potential binding site for Celangulin V.

The following diagram illustrates the proposed mechanism of action for Celangulin V.



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Proposed mechanism of action for Celangulin V.

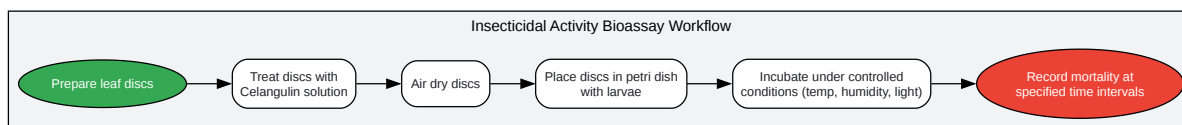
Studies on the oriental armyworm, *Mythimna separata*, have shown that ingestion of Celangulin V leads to severe, time-dependent damage to the midgut epithelial cells. Observed ultrastructural effects include disrupted microvilli, swollen mitochondria, and eventually cell lysis.

Experimental Protocols: Investigating Celangulin V

The following section details the methodologies employed in key studies on Celangulin V, which could serve as a template for investigating **Celangulin XIX**.

Insecticidal Activity Bioassay

A common method to assess the insecticidal activity of Celangulin V and its derivatives is a leaf-disc bioassay.



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References

- 1. biolinkk.com [biolinkk.com]
- 2. biocrick.com [biocrick.com]
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Address: 3281 E Guasti Rd

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